

Application Notes and Protocols for Chamber Studies of Pinonic Acid

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Compound of Interest

Compound Name: *Pinonic acid*

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These application notes provide a detailed overview and experimental protocols for studying the formation and atmospheric aging of **pinonic acid** using environmental simulation chambers. **Pinonic acid** is a key first-generation oxidation product of α -pinene, one of the most abundant biogenic volatile organic compounds (BVOCs) emitted into the atmosphere. Understanding its formation and subsequent chemical transformations (aging) is crucial for accurately modeling secondary organic aerosol (SOA) formation, which has significant impacts on climate and human health.

Part 1: Formation of Pinonic Acid via α -Pinene Ozonolysis

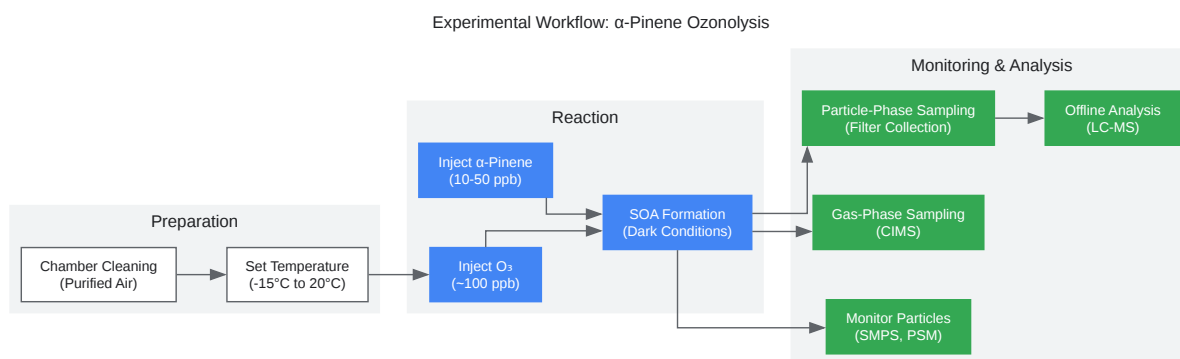
The primary pathway for **pinonic acid** formation in the atmosphere is the gas-phase reaction of α -pinene with ozone. Chamber experiments simulate this process under controlled conditions to study the reaction kinetics and the yield of various products, including **pinonic acid**, which partitions between the gas and particle phases.

Experimental Protocol: α -Pinene Ozonolysis in a Smog Chamber

This protocol describes a typical dark ozonolysis experiment in a temperature-controlled Teflon bag chamber, such as the Aarhus University Research on Aerosol (AURA) chamber.^{[1][2]}

- Chamber Preparation:
 - Thoroughly clean the chamber by flushing it with purified, particle-free air for several hours until the particle number concentration is negligible.
 - For experiments under dry conditions, ensure the relative humidity (RH) is below 2%.[\[3\]](#)
 - Set the chamber to the desired temperature (e.g., -15°C, 0°C, or 20°C).[\[1\]](#)
- Reactant Injection:
 - Introduce a controlled concentration of ozone (O₃), typically around 100 ppb, into the chamber using an ozone generator.[\[1\]](#)
 - Inject a known quantity of liquid α-pinene (e.g., 10 ppb or 50 ppb) using a syringe pump.[\[1\]](#) The liquid is vaporized in a heated inlet before entering the chamber to ensure it is in the gas phase.
 - If the experiment aims to isolate the ozonolysis pathway, an OH scavenger (e.g., 2-butanol) is added in excess to remove hydroxyl radicals that are also formed during the reaction.[\[4\]](#)
- Reaction and SOA Formation:
 - Allow the reaction to proceed in the dark to prevent photochemical side reactions.
 - Continuously monitor the formation and growth of SOA particles using a Scanning Mobility Particle Sizer (SMPS) for particle size distribution and mass concentration, and a Particle Size Magnifier (PSM) for newly formed particles.[\[1\]](#)
- Sampling and Analysis:
 - Gas Phase: Sample the gas-phase components using a chemical ionization mass spectrometer (CIMS) to monitor the decay of α-pinene and the formation of volatile and semi-volatile products like **pinonic acid**.[\[3\]](#)
 - Particle Phase: Collect SOA particles on filters (e.g., PTFE) for offline analysis.[\[5\]](#) The filter samples are then extracted for chemical characterization.

Experimental Workflow for Pinonic Acid Formation



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Caption: Workflow for forming **pinonic acid** via α -pinene ozonolysis in a chamber.

Table 1: Typical Experimental Conditions for α -Pinene Ozonolysis

Parameter	Value Range	Chamber Example	Reference
Chamber Volume	5 m ³ - 274 m ³	AURA, AIDA	[1]
Temperature	-15°C to +26°C	AURA	[1]
Relative Humidity	< 2% (Dry Conditions)	Teflon Chamber	[3]
Initial α -Pinene	10 ppb - 80 ppb	AURA, Teflon Chamber	[1][3]
Initial O ₃	~100 ppb	AURA	[1]
OH Scavenger	2-butanol (optional)	Various	[4]
Residence Time	~50 minutes	Teflon Chamber	[3]
Max SOA Mass	167 - 251 $\mu\text{g m}^{-3}$	AURA	[2]

Part 2: Aging of Pinonic Acid via OH Radical Oxidation

After its formation, **pinonic acid** can undergo further oxidation in the atmosphere, a process known as "aging." The gas-phase reaction with hydroxyl (OH) radicals is a major aging pathway.[6] This process can alter the chemical composition and physical properties of the aerosol. Chamber studies have shown that the gas-phase oxidation of **pinonic acid** by OH radicals produces lower volatility compounds like 3-methyl-1,2,3-butanetricarboxylic acid (MBTCA), a known tracer for aged biogenic SOA.[7][8]

Experimental Protocol: OH-Initiated Aging of Pinonic Acid Aerosol

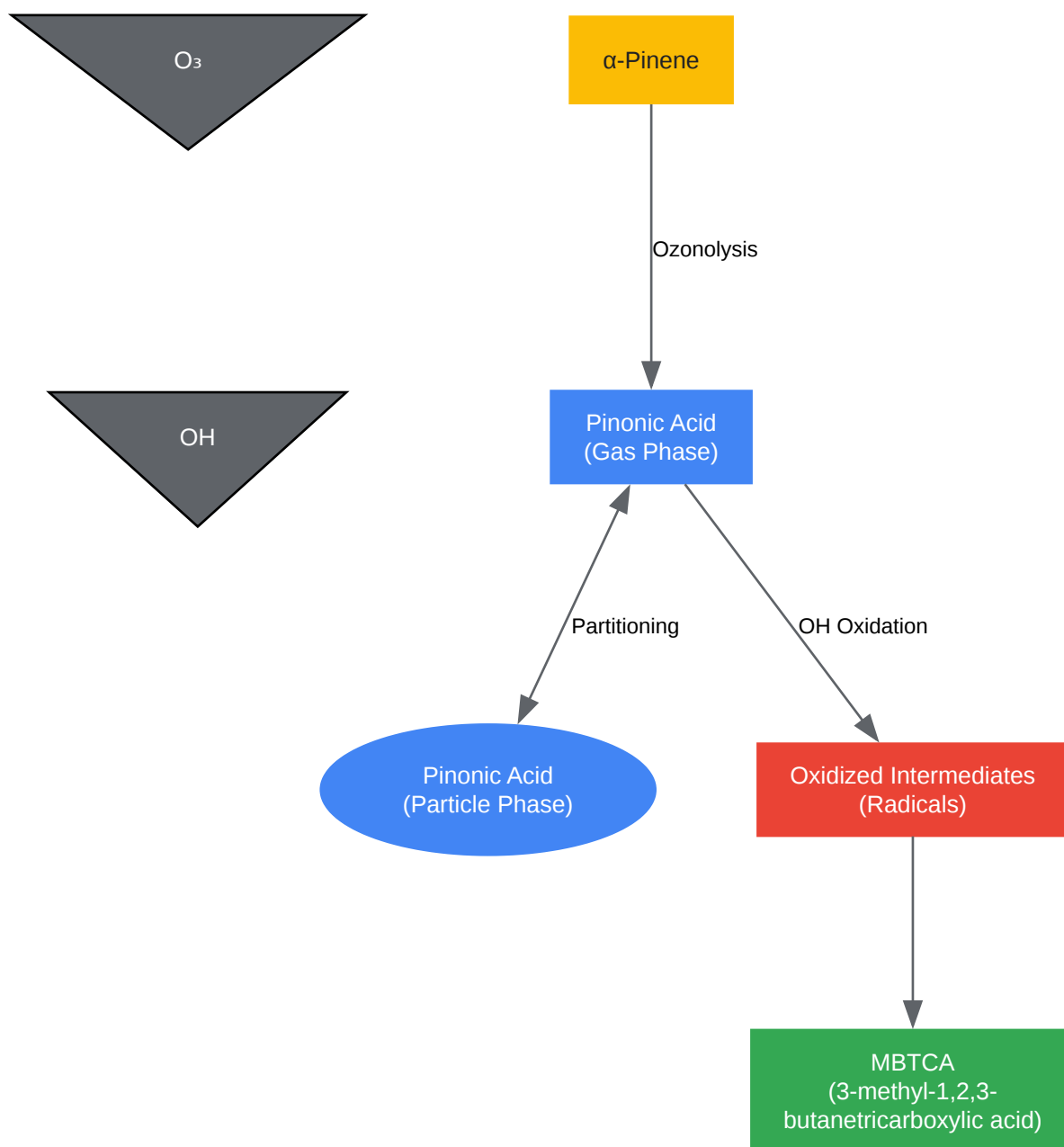
This protocol describes an experiment to study the aging of pre-existing SOA from α -pinene ozonolysis. It is often performed sequentially after a formation experiment in the same chamber.

- SOA Generation:

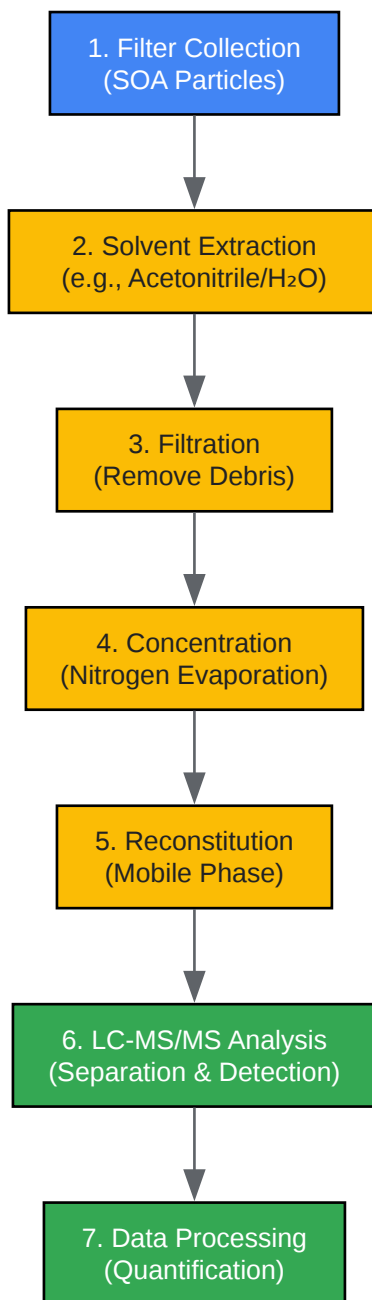
- First, generate SOA using the α -pinene ozonolysis protocol described in Part 1. Allow the initial reaction to stabilize.
- Initiation of Aging:
 - Introduce an OH radical precursor into the chamber. A common method is the ozonolysis of tetramethylethylene (TME).^{[7][9]} Alternatively, photolysis of precursors like H₂O₂ or HONO can be used in chambers equipped with UV lights.
 - Inject TME and additional O₃ into the chamber. The reaction between TME and O₃ rapidly produces a high concentration of OH radicals, initiating the aging process.
- Monitoring the Aging Process:
 - Gas Phase: Use online mass spectrometry (e.g., APCI-MS) to monitor the decay of gas-phase **pinonic acid** and the formation of aging products like MBTCA.^{[6][8]}
 - Particle Phase: Continue to monitor the particle size distribution and mass with an SMPS. Collect filter samples at different time intervals during the aging phase to track changes in the particle composition.
 - Volatility: Measure changes in particle volatility using a Volatility Tandem Differential Mobility Analyzer (V-TDMA).^[9]
- Data Analysis:
 - Analyze filter extracts using techniques like liquid chromatography-mass spectrometry (LC-MS) to quantify the concentration of **pinonic acid** and MBTCA in the particle phase over time.
 - The yield of MBTCA has been shown to correlate with the fraction of **pinonic acid** present in the gas phase, confirming that gas-phase oxidation is the dominant aging mechanism.^{[6][8]}

Reaction Pathway for Pinonic Acid Aging

Simplified Gas-Phase Aging Pathway



Analytical Workflow for Particle-Phase Organics



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